

Proper Disposal Procedures for Pyramat Insecticide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pyramat

Cat. No.: B1618082

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For researchers, scientists, and drug development professionals, the safe handling and disposal of laboratory chemicals are paramount to ensuring a safe working environment and regulatory compliance. This document provides a comprehensive guide to the proper disposal procedures for **Pyramat**, a dimethylcarbamate insecticide. Adherence to these protocols is essential for minimizing environmental impact and protecting all personnel.

Hazard and Safety Overview

Pyramat (CAS No. 2532-49-2), chemically known as 6-methyl-2-propylpyrimidin-4-yl dimethylcarbamate, is a carbamate pesticide.^[1] Carbamate insecticides are known to be cholinesterase inhibitors, which can act as neurotoxins.^[1] Therefore, **Pyramat** waste is considered hazardous and must be managed accordingly. Improper disposal of this pesticide or its containers is a violation of federal and local regulations.^{[2][3]}

Quantitative Data Summary

While a specific Safety Data Sheet (SDS) for **Pyramat** is not readily available, the following table summarizes general toxicity information for similar pesticide formulations. This data underscores the importance of proper handling and disposal to prevent exposure.

Property	Value	Species	Notes
Acute Oral LD50	> 5,000 mg/kg	Rat	Toxicity data for a similar pesticide formulation. [4]
Acute Dermal LD50	> 2,000 mg/kg	Rat	Toxicity data for a similar pesticide formulation. [4]
Acute Inhalation LC50	> 2.05 mg/L (4-hour)	Rat	Toxicity data for a similar pesticide formulation. [4]
Eye Irritation	Moderately irritating	Rabbit	May cause corneal injury. [4]
Skin Irritation	Non-irritating	Rabbit	Data for a similar pesticide formulation. [4]
Skin Sensitization	May cause an allergic skin reaction	N/A	A known hazard for some pesticide formulations. [5]

Detailed Disposal Protocol

The primary route for the disposal of **Pyramat** and its contaminated materials is through a licensed hazardous waste disposal contractor.[\[6\]](#) Always consult your institution's Environmental Health and Safety (EHS) office for specific guidance and to arrange for waste pickup.

Step 1: Personal Protective Equipment (PPE)

Before beginning any disposal procedures, ensure you are wearing the appropriate PPE:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield

- A laboratory coat or other protective clothing

Step 2: Waste Collection and Segregation

- Chemical Waste: Collect all waste **Pyramat**, including expired or unused quantities, in a designated and clearly labeled hazardous waste container.[\[6\]](#) The container must be made of a compatible material (e.g., high-density polyethylene - HDPE) and be sealable.[\[7\]](#)
- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name "**Pyramat** (6-methyl-2-propylpyrimidin-4-yl dimethylcarbamate)," and any applicable hazard symbols.
- Segregation: Do not mix **Pyramat** waste with other incompatible waste streams.

Step 3: Disposal of Contaminated Materials

Any materials that have come into contact with **Pyramat** are also considered hazardous waste and must be disposed of accordingly. This includes:

- Weighing papers
- Contaminated gloves and other disposable PPE
- Absorbent materials used for spills
- Empty containers

Place these items in a sealed biohazard bag or the designated hazardous waste container for solid waste.[\[6\]](#)

Step 4: Empty Container Management

Empty **Pyramat** containers are considered hazardous waste until properly rinsed.[\[8\]](#) To decontaminate empty containers, follow the "triple-rinsing" procedure:

- Initial Rinse: Empty any remaining product into the appropriate hazardous waste container. Fill the empty container about 20-25% full with a suitable solvent (e.g., water, as specified by your EHS office).[\[8\]](#) Securely cap and shake vigorously for at least 30 seconds.[\[8\]](#)

- Collect Rinsate: Pour the rinsate (the rinse water) into a designated hazardous waste container for liquid waste.[\[8\]](#) Allow the container to drain for an additional 30 seconds.[\[8\]](#)
- Repeat: Repeat the rinsing and collection process two more times.[\[8\]](#)
- Final Disposal: After triple-rinsing, puncture the container to prevent reuse.[\[9\]](#) The rinsed container can now be disposed of as non-hazardous solid waste or recycled, in accordance with local regulations.[\[8\]](#)[\[10\]](#)

Step 5: Spill Management

In the event of a **Pyramat** spill:

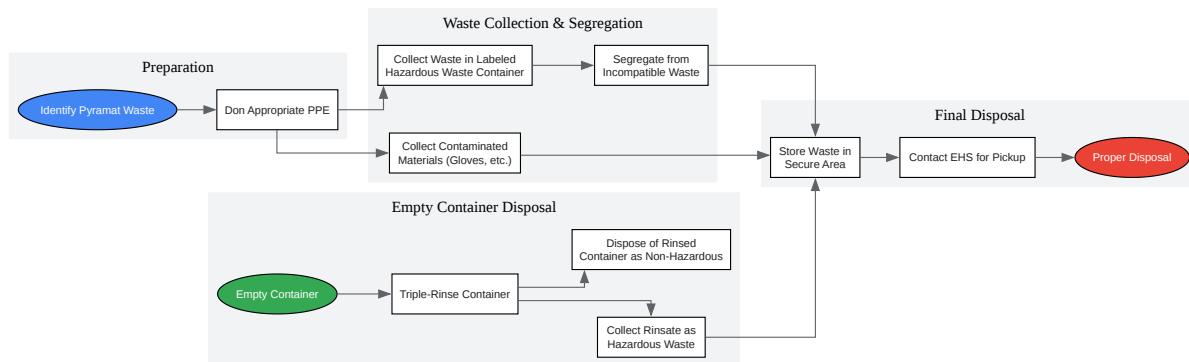
- Isolate the Area: Immediately alert others and restrict access to the spill area.[\[4\]](#)
- Absorb the Spill: For liquid spills, use an inert absorbent material such as vermiculite, dry sand, or cat litter to contain and absorb the chemical.[\[4\]](#)[\[7\]](#) For solid spills, carefully sweep up the material.[\[7\]](#) Do not use a vacuum cleaner.[\[7\]](#)
- Collect Waste: Place all contaminated absorbent materials and cleaning supplies into the designated hazardous waste container.[\[7\]](#)
- Decontaminate: Clean the spill area with soap and water.[\[11\]](#) Collect the cleaning materials and dispose of them as hazardous waste.

Step 6: Waste Storage and Pickup

- Store all hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.[\[6\]](#)[\[11\]](#)
- Keep containers tightly closed to prevent spills or leaks.[\[4\]](#)
- Contact your institution's EHS office to schedule a pickup for the hazardous waste.[\[12\]](#) Ensure all institutional procedures for waste manifests and record-keeping are followed.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Pyramat**.



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Caption: Logical workflow for the safe disposal of **Pyramat** insecticide and associated materials.

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